

GSK2163632A: A Technical Overview of an IGF-1R Inhibitor

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Compound of Interest

Compound Name: GSK2163632A

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Introduction

GSK2163632A is a small molecule inhibitor targeting the Insulin-like Growth Factor 1 Receptor (IGF-1R).[1][2][3] The IGF-1R signaling pathway is a critical regulator of cell growth, proliferation, and survival, and its dysregulation is implicated in the development and progression of various cancers.[4][5] As such, IGF-1R has emerged as a promising therapeutic target in oncology. This technical guide provides a comprehensive overview of the core characteristics of an IGF-1R inhibitor like **GSK2163632A**, including its mechanism of action, representative biochemical and cellular activities, and the experimental protocols used for its characterization.

Disclaimer: Publicly available information on the specific quantitative data and experimental protocols for **GSK2163632A** is limited. Therefore, this guide presents representative data and methodologies for a typical IGF-1R inhibitor to provide a comprehensive technical understanding.

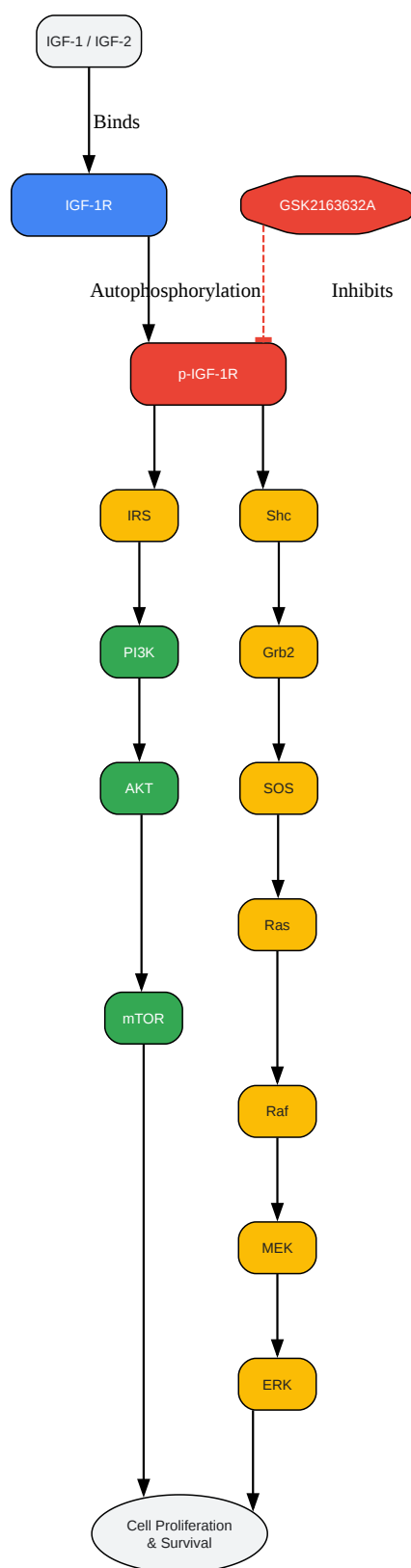
Mechanism of Action

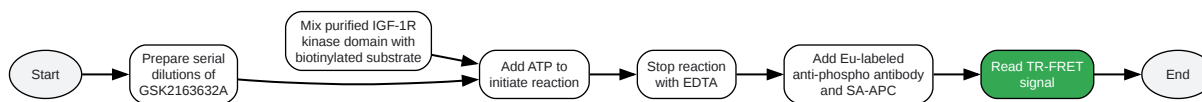
GSK2163632A functions as a tyrosine kinase inhibitor that targets the catalytic activity of the IGF-1R. The binding of ligands, primarily IGF-1 and IGF-2, to the extracellular domain of IGF-1R induces a conformational change that leads to autophosphorylation of the intracellular tyrosine kinase domain. This autophosphorylation initiates downstream signaling cascades,

principally the Phosphoinositide 3-kinase (PI3K)/AKT and the Ras/Mitogen-activated protein kinase (MAPK) pathways.^{[5][6][7][8]} These pathways are crucial for promoting cell proliferation and inhibiting apoptosis (programmed cell death).^[7] By inhibiting the tyrosine kinase activity of IGF-1R, **GSK2163632A** blocks these downstream signaling events, thereby impeding tumor cell growth and survival. **GSK2163632A** has also been noted to inhibit G protein-coupled receptor kinase (GRK) and Rho-associated coiled-coil kinase (ROCK).^[1]

IGF-1R Signaling Pathway

The following diagram illustrates the central role of IGF-1R in activating downstream signaling pathways critical for cell proliferation and survival. Inhibition of IGF-1R by molecules like **GSK2163632A** disrupts these cascades.





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